

# An In-depth Technical Guide to the Physicochemical Properties of Butachlor Herbicide

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## Compound of Interest

Compound Name: *Butachlor*

Cat. No.: *B1668075*

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## Introduction

**Butachlor**, a member of the chloroacetanilide class of herbicides, is a selective, pre-emergence herbicide used extensively in agriculture, particularly in rice cultivation.<sup>[1]</sup> Its primary function is to control annual grasses and certain broad-leaved weeds.<sup>[1]</sup> The efficacy and environmental fate of **butachlor** are intrinsically linked to its physicochemical properties. Understanding these properties is paramount for developing effective formulations, predicting its environmental behavior, and assessing its toxicological profile. This guide provides a comprehensive overview of the core physicochemical characteristics of **butachlor**, detailed experimental protocols for their determination, and visualizations of its mode of action and degradation pathways.

## Physicochemical Properties of Butachlor

The following table summarizes the key physicochemical properties of **butachlor**, providing a quantitative basis for its behavior in various environmental and biological systems.

Property	Value	Reference(s)
IUPAC Name	N-(butoxymethyl)-2-chloro-N-(2,6-diethylphenyl)acetamide	
CAS Number	23184-66-9	
Molecular Formula	C <sub>17</sub> H <sub>26</sub> ClNO <sub>2</sub>	
Molecular Weight	311.86 g/mol	[2]
Physical State	Light yellow to amber-colored liquid at room temperature	[2]
Odor	Faint, sweet odor	
Melting Point	< -5 °C	
Boiling Point	156 °C at 0.5 mmHg	
Decomposition Temperature	156 °C	[3]
Vapor Pressure	0.24 mPa (20 °C)	
Henry's Law Constant	3.74 x 10 <sup>-3</sup> Pa m <sup>3</sup> mol <sup>-1</sup> (25 °C)	
Water Solubility	20 mg/L (20-25 °C)	
Solubility in Organic Solvents	Highly soluble in acetone, ethanol, xylene, diethyl ether, benzene, and ethyl acetate	
Octanol-Water Partition Coefficient (log P)	4.5	
Soil Adsorption Coefficient (K <sub>oc</sub> )	Estimated at 6700; values can range from 856 to 1109 L/kg depending on soil composition	
Stability	Stable to UV light and indefinitely stable at temperatures up to 45 °C	

## Experimental Protocols

The determination of the physicochemical properties of **butachlor** relies on standardized experimental protocols, often following guidelines established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key experiments.

### Determination of Water Solubility (OECD Guideline 105)

The water solubility of **butachlor** is typically determined using the Flask Method, suitable for substances with solubilities above  $10^{-2}$  g/L.

**Principle:** A supersaturated solution of **butachlor** in water is prepared and allowed to equilibrate. The concentration of **butachlor** in the saturated aqueous phase is then determined analytically.

**Methodology:**

- **Preparation:** An excess amount of **butachlor** is added to a flask containing purified water.
- **Equilibration:** The flask is agitated at a constant temperature (e.g.,  $20 \pm 0.5$  °C) for a sufficient period to reach equilibrium (typically 24-48 hours). A preliminary test can determine the necessary equilibration time.
- **Phase Separation:** The solution is centrifuged or filtered to separate the undissolved **butachlor** from the aqueous phase.
- **Analysis:** The concentration of **butachlor** in the clear aqueous phase is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) with an Electron Capture Detector (ECD).
- **Calculation:** The water solubility is reported as the mean of at least three replicate determinations.

### Determination of Vapor Pressure (OECD Guideline 104)

Various methods can be employed to determine the vapor pressure of **butachlor**, including the Gas Saturation Method or the Spinning Rotor Method.

**Principle (Gas Saturation Method):** A stream of inert gas is passed through or over the substance at a known flow rate, becoming saturated with the substance's vapor. The amount of substance transported by the gas is determined, and from this, the vapor pressure is calculated.

**Methodology:**

- **Apparatus:** A temperature-controlled chamber houses the sample, and a system for precise control and measurement of the inert gas flow is used.
- **Saturation:** A slow, constant stream of an inert gas (e.g., nitrogen) is passed over the **butachlor** sample, ensuring saturation.
- **Trapping:** The vapor-saturated gas is passed through a trap (e.g., a cold trap or a sorbent tube) to collect the **butachlor**.
- **Quantification:** The amount of **butachlor** collected in the trap is quantified using an appropriate analytical method (e.g., GC-MS or GC-ECD).
- **Calculation:** The vapor pressure is calculated using the ideal gas law and the measured mass of **butachlor**, the volume of gas passed, and the temperature. The determination is performed at a minimum of two temperatures to establish the vapor pressure curve.

## Determination of Octanol-Water Partition Coefficient (log P) (OECD Guideline 107)

The Shake-Flask Method is a common procedure for determining the octanol-water partition coefficient ( $P_{ow}$  or  $K_{ow}$ ) for substances with a log  $P_{ow}$  in the range of -2 to 4.

**Principle:** **Butachlor** is dissolved in a two-phase system of n-octanol and water. After equilibration, the concentration of **butachlor** in each phase is measured to determine the partition coefficient.

**Methodology:**

- **Solvent Preparation:** n-octanol and water are mutually saturated by stirring together for 24 hours, followed by separation.

- **Test Preparation:** A stock solution of **butachlor** is prepared in n-octanol. This solution is then added to a mixture of n-octanol and water in a vessel, with varying volume ratios of the two phases across different test runs.
- **Equilibration:** The vessel is shaken at a constant temperature (e.g., 20-25 °C) until equilibrium is reached.
- **Phase Separation:** The two phases are separated by centrifugation.
- **Analysis:** The concentration of **butachlor** in both the n-octanol and water phases is determined by a suitable analytical method like HPLC-UV or GC-ECD.
- **Calculation:** The partition coefficient ( $P_{ow}$ ) is calculated as the ratio of the concentration of **butachlor** in the n-octanol phase to its concentration in the aqueous phase. The final value is typically reported as  $\log P_{ow}$ .

## Determination of Soil Adsorption Coefficient ( $K_{oc}$ ) (OECD Guideline 106)

The Batch Equilibrium Method is used to determine the adsorption/desorption characteristics of **butachlor** in soil.

**Principle:** A solution of **butachlor** is equilibrated with a soil sample. The concentration of **butachlor** remaining in the solution is measured, and the amount adsorbed to the soil is calculated by difference.

**Methodology:**

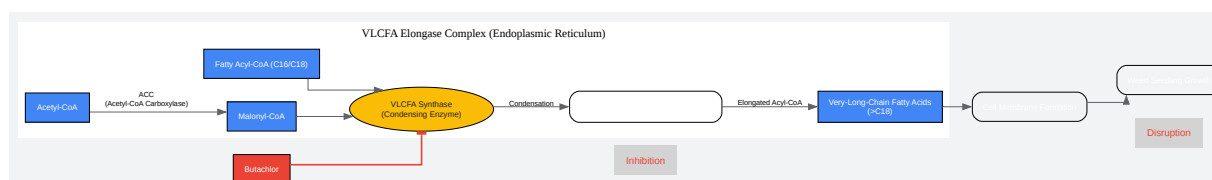
- **Soil Preparation:** Several different soil types with varying organic carbon content, clay content, and pH are used. The soils are air-dried and sieved.
- **Preliminary Test (Tier 1):** A preliminary test is conducted to determine the optimal soil-to-solution ratio, equilibration time, and to assess the stability of **butachlor** during the experiment.
- **Adsorption Phase:** Known concentrations of **butachlor** in a 0.01 M  $\text{CaCl}_2$  solution (to mimic soil solution ionic strength) are added to soil samples in centrifuge tubes.

- **Equilibration:** The tubes are agitated (e.g., on a shaker) in the dark at a constant temperature (e.g., 20 °C) for the predetermined equilibration time.
- **Phase Separation:** The samples are centrifuged to separate the soil from the aqueous solution.
- **Analysis:** The concentration of **butachlor** in the supernatant is measured.
- **Calculation:** The amount of **butachlor** adsorbed to the soil is calculated from the initial and equilibrium concentrations in the solution. The adsorption distribution coefficient ( $K_d$ ) is determined. The soil organic carbon-water partitioning coefficient ( $K_{oc}$ ) is then calculated by normalizing  $K_d$  to the fraction of organic carbon in the soil.

## Mandatory Visualizations

### Signaling Pathway: Mode of Action

**Butachlor**'s herbicidal activity stems from its inhibition of the synthesis of very-long-chain fatty acids (VLCFAs). This disruption prevents the formation of essential components for cell membrane development in germinating weeds.

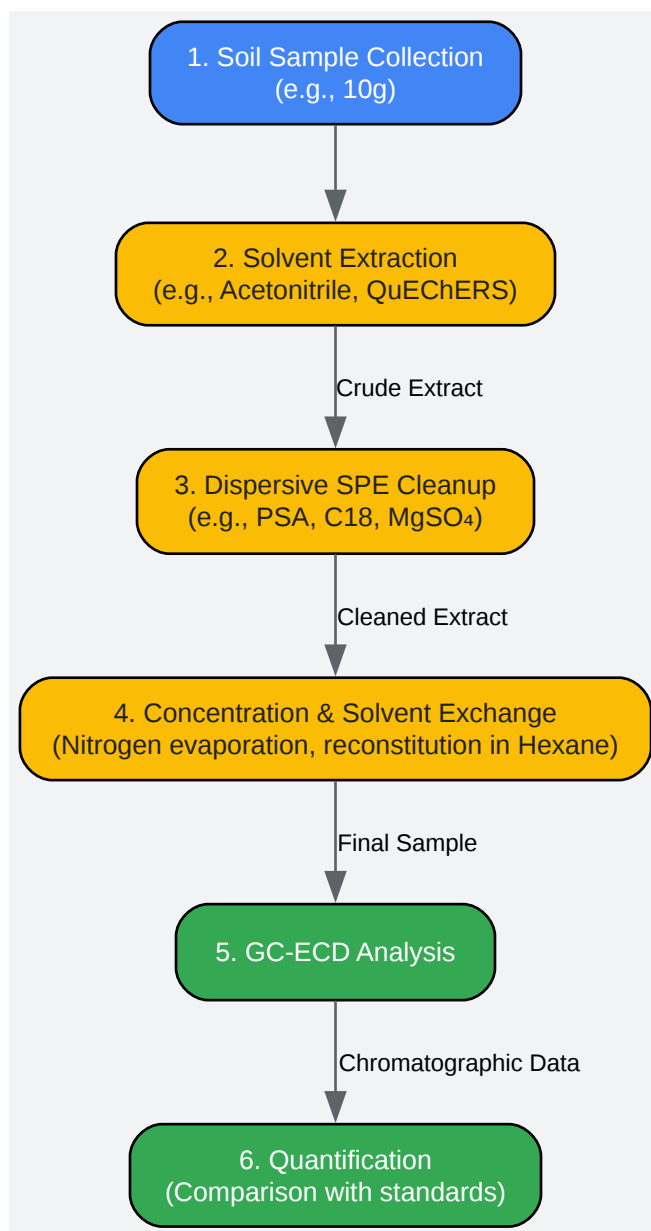


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Caption: **Butachlor**'s mode of action via inhibition of VLCFA synthase.

## Experimental Workflow: Butachlor Residue Analysis in Soil

The analysis of **butachlor** residues in environmental samples like soil is crucial for monitoring its persistence and distribution. A typical workflow involves extraction, cleanup, and chromatographic analysis.

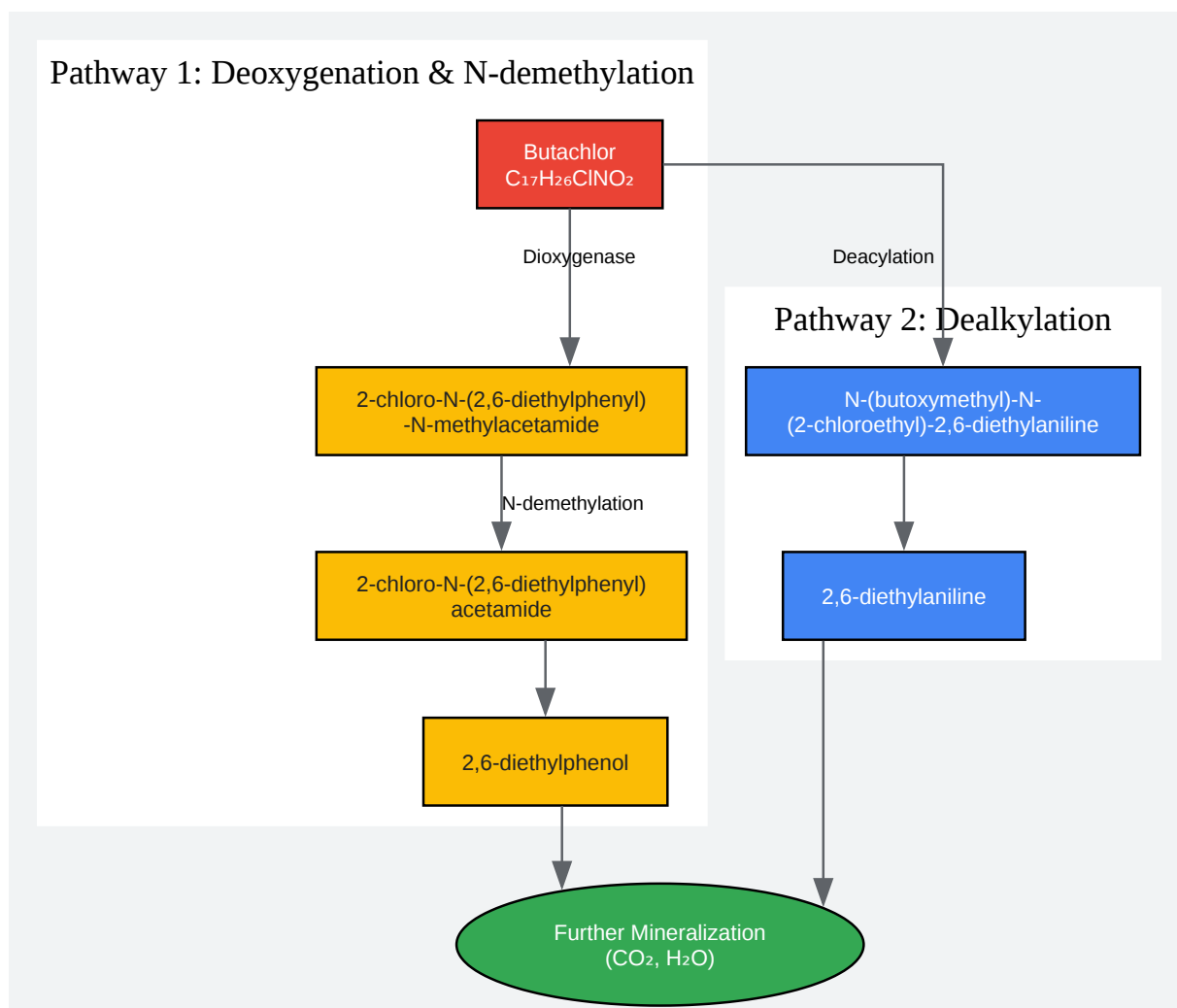


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Caption: Workflow for **butachlor** residue analysis in soil samples.

## Logical Relationship: Biodegradation Pathway of Butachlor

**Butachlor** can be degraded in the environment by microorganisms through several pathways, primarily involving dealkylation and hydrolysis reactions.



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Caption: Proposed microbial degradation pathways of **butachlor**.

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